

Nonadecanoic Acid: A Comprehensive Technical Guide for Metabolic Research

Author: BenchChem Technical Support Team. **Date:** May 2026

Compound of Interest

Compound Name: Nonadecanoic Acid

CAS No.: 68002-88-0

Cat. No.: B7769046

[Get Quote](#)

This guide provides an in-depth exploration of **nonadecanoic acid** (C19:0) as a significant biomarker in metabolic research. It is designed for researchers, scientists, and professionals in drug development, offering a blend of foundational biochemistry, clinical significance, and practical analytical methodologies. Our focus is on the causal relationships behind experimental choices and the establishment of robust, self-validating protocols, ensuring scientific integrity and empowering cutting-edge research in metabolic diseases.

Part 1: Foundational Biochemistry of Nonadecanoic Acid

Introduction to Odd-Chain Fatty Acids

Odd-chain fatty acids (OCFAs) are a class of fatty acids characterized by a carbon chain with an odd number of carbon atoms.^[1] While less abundant than their even-chain counterparts like palmitic (C16:0) and stearic (C18:0) acids, OCFAs play unique roles in metabolism.^[1] Their metabolic pathway culminates in the production of propionyl-CoA, which can enter the citric acid cycle via succinyl-CoA, contributing to gluconeogenesis.^[2] This distinguishes them from even-chain fatty acids, which primarily yield acetyl-CoA.^[2]

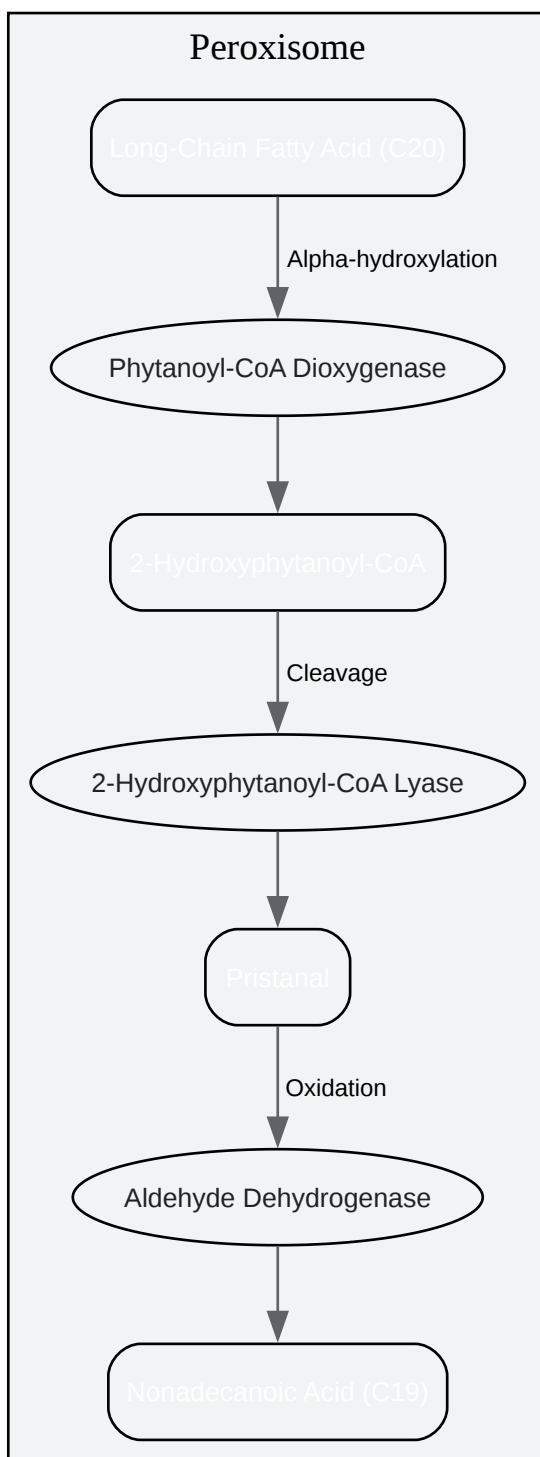
Structure and Properties of Nonadecanoic Acid (C19:0)

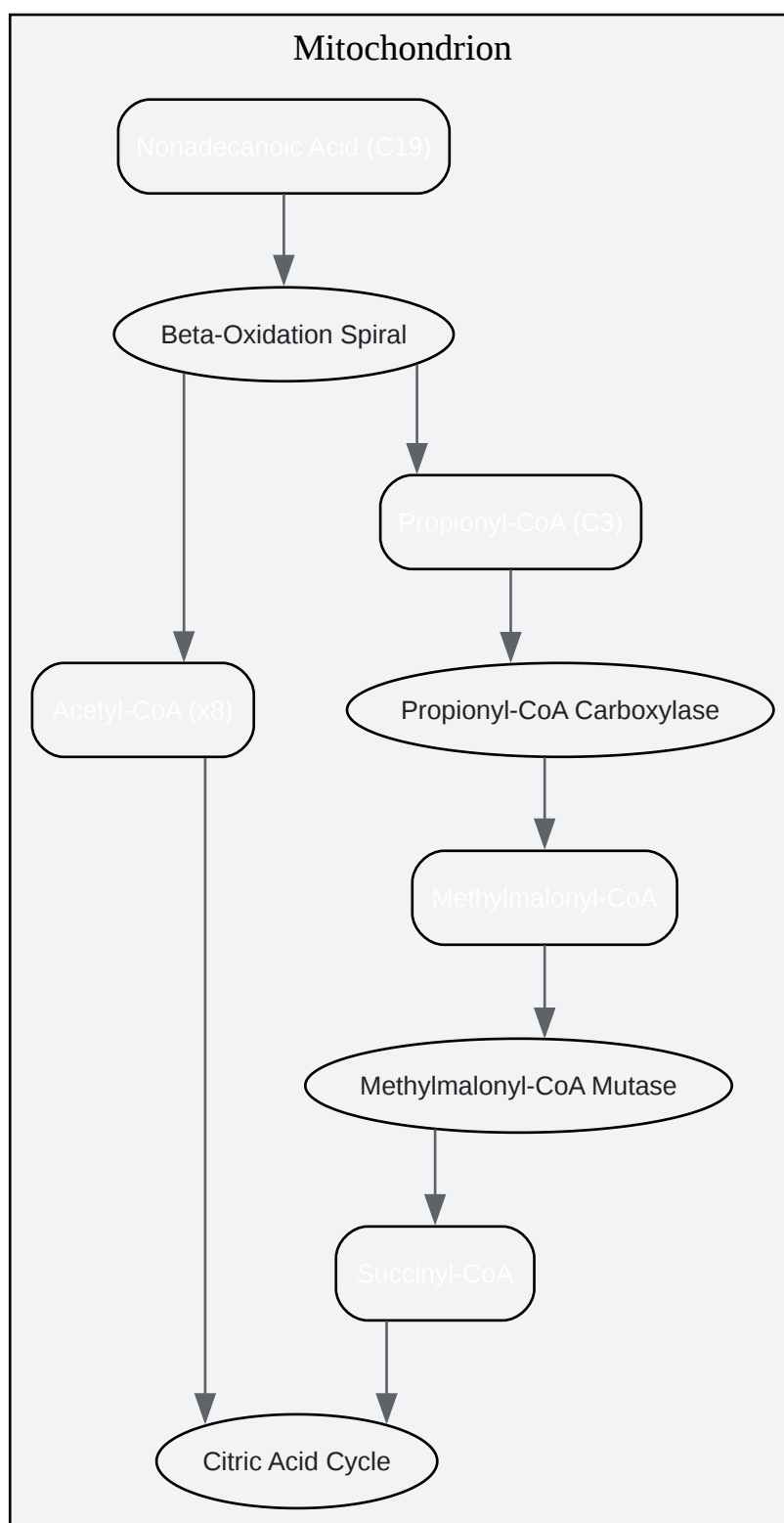
Nonadecanoic acid, also known as nonadecylic acid, is a saturated fatty acid with a 19-carbon backbone.^[3] Its chemical formula is C₁₉H₃₈O₂.^[4] As a long-chain saturated fatty acid, it is a white, waxy solid at room temperature and is hydrophobic, being practically insoluble in water but soluble in organic solvents.^[3]

Metabolic Pathways

The primary dietary sources of **nonadecanoic acid** are dairy products and the fat of ruminant animals.^{[5][6]} The bacteria in the gut of ruminants produce large amounts of propionate, which is then incorporated into odd-chain fatty acids.^[5] When humans consume these products, **nonadecanoic acid** is absorbed and incorporated into various lipid pools.

While dietary intake is a major source, **nonadecanoic acid** can also be synthesized endogenously through alpha-oxidation.^{[7][8]} This process occurs in the peroxisomes and involves the removal of a single carbon atom from the carboxyl end of a fatty acid.^{[9][10][11]} For instance, the alpha-oxidation of longer-chain even-carbon fatty acids can lead to the formation of odd-chain fatty acids. This pathway is particularly important for the breakdown of branched-chain fatty acids like phytanic acid, which cannot undergo direct beta-oxidation.^[11]





[Click to download full resolution via product page](#)

Caption: Catabolism of **nonadecanoic acid** via beta-oxidation in the mitochondrion.

Part 2: Nonadecanoic Acid as a Metabolic Biomarker

Biomarker of Dairy and Ruminant Fat Intake

Circulating levels of **nonadecanoic acid** are considered a reliable biomarker for the intake of dairy fat. [12][13][14] This is because its primary dietary sources are ruminant fats, and it is not significantly synthesized endogenously in humans under normal conditions. [12] Several studies have shown a strong correlation between the consumption of dairy products and the concentration of **nonadecanoic acid** in plasma and adipose tissue. [15]

Association with Metabolic Diseases

Emerging evidence suggests that **nonadecanoic acid** is not merely a passive biomarker of dietary intake but may also have protective effects against several metabolic diseases.

Multiple observational studies have reported an inverse association between circulating levels of **nonadecanoic acid** and the risk of developing type 2 diabetes. [16][17][18] Higher concentrations of this odd-chain fatty acid are linked to improved insulin sensitivity and a lower incidence of the disease. [18]

Study Population	Sample Size	Key Finding	Reference
Multi-Ethnic Study of Atherosclerosis (MESA)	2,863	Higher plasma phospholipid C19:0 was associated with a lower risk of incident T2DM.	[16]
European Prospective Investigation into Cancer and Nutrition (EPIC)-InterAct	12,403	Inverse association between plasma C19:0 and incident T2DM.	[17]
C2C12 myotubes (in vitro)	N/A	C15:0 (a related odd-chain fatty acid) promotes glucose uptake.	[18]

| NHANES 2005-2016 | 14,242 | Higher dietary decanoic acid (a medium-chain fatty acid) intake was associated with a lower prevalence of diabetes. | [\[19\]](#)[\[20\]](#)|

Higher levels of **nonadecanoic acid** have been associated with a reduced risk of cardiovascular disease (CVD). [\[6\]](#)[\[14\]](#)[\[21\]](#)A meta-analysis of 18 prospective cohort studies demonstrated that individuals in the highest quintile of circulating **nonadecanoic acid** had a 12% lower risk of incident CVD compared to those in the lowest quintile. [\[21\]](#)

Study	Sample Size	Key Finding	Reference
Meta-analysis of 18 prospective cohorts	>40,000	Higher circulating C15:0 and C17:0 were associated with lower CVD risk.	[14]
Swedish cohort	4,150	Higher serum C15:0 was associated with lower CVD risk.	[14]
Pooled analysis of prospective cohorts	N/A	A 12% lower risk of incident CVD in the highest quintile of circulating C15:0.	[21]

| NHANES data analysis | N/A | Higher levels of C15:0 and C17:0 are associated with a reduced risk of coronary artery disease. | [\[6\]](#)|

Research also points to a protective role for odd-chain fatty acids in the context of non-alcoholic fatty liver disease (NAFLD). [\[22\]](#)[\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)Studies have shown that serum levels of pentadecanoic acid (C15:0), a closely related odd-chain fatty acid, negatively correlate with the severity of NAFLD. [\[23\]](#)[\[24\]](#)[\[25\]](#)[\[26\]](#)

Study Population	Sample Size	Key Finding	Reference
Two independent NAFLD patient cohorts	106	Serum levels of C15:0 and C17:0 negatively correlated with NAFLD activity scores.	[23] [24] [25] [26]
Animal model (mice)	N/A	C15:0 supplementation reduced liver injury in a NASH mouse model.	[23] [24]

| General Population | N/A | C15:0 has been shown to reduce systemic inflammation, a key driver of NAFLD progression. | [\[22\]](#)|

Potential Mechanistic Roles in Metabolism

The protective associations of **nonadecanoic acid** may be due to its active roles in cellular processes. As an odd-chain fatty acid, its metabolism to propionyl-CoA can influence gluconeogenesis and anaplerosis. [\[2\]](#) There is also evidence that odd-chain fatty acids can be incorporated into cellular membranes, potentially affecting membrane fluidity and signaling pathways. [\[27\]](#) Furthermore, some studies suggest that odd-chain fatty acids may have anti-inflammatory properties. [\[22\]](#)

Part 3: Analytical Methodologies for Nonadecanoic Acid Quantification

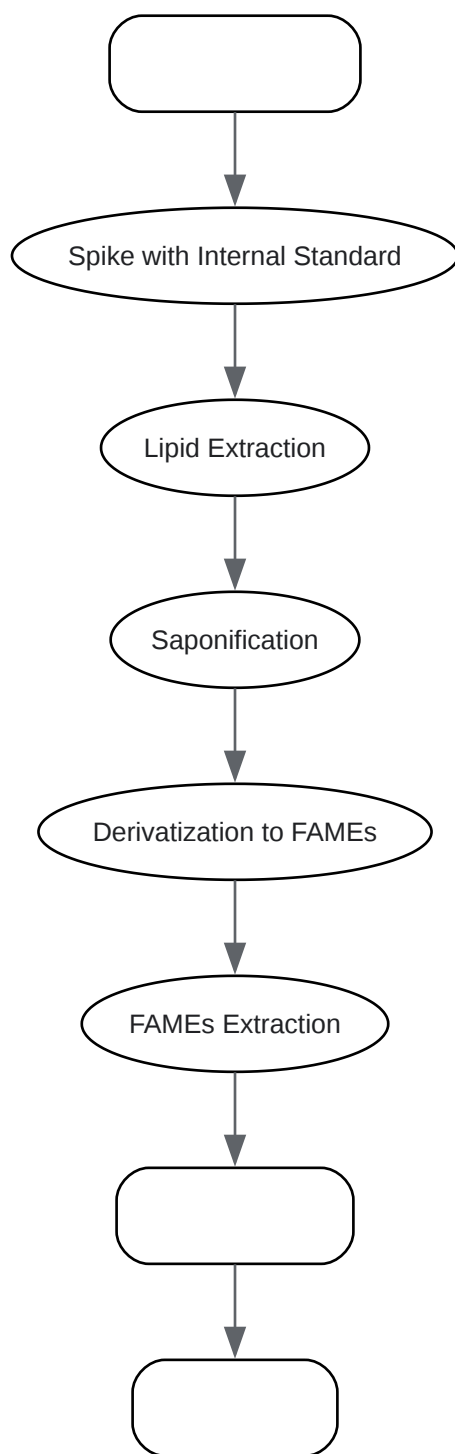
Accurate and precise quantification of **nonadecanoic acid** in biological matrices is crucial for its validation as a biomarker. Gas chromatography-mass spectrometry (GC-MS) and liquid chromatography-mass spectrometry (LC-MS) are the most common analytical platforms.

Gold Standard Method: Gas Chromatography-Mass Spectrometry (GC-MS)

GC-MS is a robust and widely used technique for fatty acid analysis. [28][29]It offers excellent chromatographic separation and sensitive detection.

The core principle involves the conversion of non-volatile fatty acids into volatile fatty acid methyl esters (FAMES) through derivatization. [30]These FAMES are then separated based on their boiling points and polarity on a GC column and subsequently ionized and detected by a mass spectrometer. [30]

- Internal Standard Spiking: Add a known amount of a suitable internal standard, such as methyl nonadecanoate (C19:0 methyl ester) or a stable isotope-labeled **nonadecanoic acid** (e.g., $^{13}\text{C}_{19}$ -**nonadecanoic acid**), to the biological sample (e.g., plasma, serum, tissue homogenate). [30]
- 2. Lipid Extraction: Perform a total lipid extraction using a solvent system like chloroform:methanol (2:1, v/v) (Folch method) or methyl-tert-butyl ether (MTBE).
- Saponification: Hydrolyze the ester linkages of complex lipids to release free fatty acids by adding a methanolic solution of sodium hydroxide or potassium hydroxide and heating.
- Derivatization (Esterification): Convert the free fatty acids to their corresponding FAMES using a derivatizing agent such as boron trifluoride (BF_3) in methanol or methanolic HCl.
- Extraction of FAMES: Extract the FAMES into an organic solvent like hexane.
- GC-MS Analysis:
 - Injection: Inject an aliquot of the FAME extract into the GC-MS system.
 - Chromatographic Separation: Use a suitable capillary column (e.g., a polar column like DB-WAX or a non-polar column like HP-5MS) to separate the FAMES. [28][31]A typical temperature program would start at a lower temperature and ramp up to a higher temperature to elute all FAMES. [28]
 - * Mass Spectrometric Detection: Operate the mass spectrometer in either full scan mode to identify the FAMES based on their mass spectra or in selected ion monitoring (SIM) mode for targeted quantification of specific ions of nonadecanoate and the internal standard. [4]
 - 7. Quantification: Calculate the concentration of **nonadecanoic acid** by comparing the peak area of its FAME to the peak area of the internal standard and relating this ratio to a calibration curve.



[Click to download full resolution via product page](#)

Caption: Workflow for the GC-MS analysis of **nonadecanoic acid**.

Advanced Method: Liquid Chromatography-Mass Spectrometry (LC-MS)

LC-MS is a powerful alternative for fatty acid analysis, offering several advantages over GC-MS. [32][33][34]

- Analysis of Intact Lipids: LC-MS can analyze non-derivatized fatty acids and even intact complex lipids containing **nonadecanoic acid**, providing a more comprehensive lipidomic profile. [34]* Milder Ionization: Electrospray ionization (ESI), a common ionization technique in LC-MS, is a soft ionization method that typically produces intact molecular ions, simplifying spectral interpretation. [33]* Suitability for a Wider Range of Analytes: LC-MS is suitable for a broader range of lipid classes, including very long-chain fatty acids. [33]
- Internal Standard Spiking: As with GC-MS, add a known amount of a suitable internal standard (e.g., $^{13}\text{C}_{19}$ -**nonadecanoic acid**) to the sample. [35]2. Lipid Extraction: Perform lipid extraction as described for the GC-MS protocol.
- LC-MS Analysis:
 - Chromatographic Separation: Use a reversed-phase column (e.g., C8 or C18) for the separation of fatty acids. [33]The mobile phase typically consists of a gradient of an aqueous solvent and an organic solvent (e.g., methanol or acetonitrile) with an additive like formic acid or ammonium acetate to improve ionization. [36] * Mass Spectrometric Detection: Couple the LC system to a mass spectrometer equipped with an ESI source. Operate the mass spectrometer in negative ion mode for the detection of the deprotonated molecular ion $[\text{M}-\text{H}]^-$ of **nonadecanoic acid**. High-resolution mass spectrometers like Orbitrap or Q-TOF instruments are often used for accurate mass measurements. [33] [36]4. Quantification: Quantify **nonadecanoic acid** using the same principles of internal standardization and calibration curves as in GC-MS.

Ensuring Accuracy and Precision: Stable Isotope Dilution

Stable isotope dilution mass spectrometry (SID-MS) is the gold standard for accurate quantification in metabolomics. [35][37][38][39]

This technique involves adding a known amount of a stable isotope-labeled version of the analyte of interest (e.g., $^{13}\text{C}_{19}$ -**nonadecanoic acid**) to the sample at the very beginning of the sample preparation process. [35] This labeled internal standard is chemically identical to the endogenous analyte and will therefore behave identically during extraction, derivatization, and ionization. [39] Any sample loss during the workflow will affect both the analyte and the internal standard equally, thus not affecting the ratio of their signals.

By measuring the ratio of the mass spectrometric signal of the endogenous (light) **nonadecanoic acid** to the signal of the spiked (heavy) internal standard, and comparing this ratio to a calibration curve prepared with known amounts of the light and heavy standards, a highly accurate and precise quantification can be achieved. [35]

Part 4: Data Interpretation and Future Directions

Interpreting Nonadecanoic Acid Levels

When interpreting **nonadecanoic acid** levels, it is important to consider factors that can influence its concentration, including dietary habits (especially dairy and ruminant fat consumption), and potentially the gut microbiome composition. While standardized reference ranges are not yet widely established, lower levels have been consistently associated with a higher risk for certain metabolic diseases in large cohort studies.

Current Research Gaps and Future Perspectives

Despite the growing body of evidence, several questions remain. The precise molecular mechanisms by which **nonadecanoic acid** exerts its potential protective effects are not fully understood. Further research is needed to elucidate its role in cellular signaling, gene expression, and membrane biology. Randomized controlled trials are also necessary to establish a causal relationship between **nonadecanoic acid** intake and reduced disease risk. The development of standardized analytical methods and reference materials will be crucial for the widespread clinical application of **nonadecanoic acid** as a metabolic biomarker.

References

- Biochemistry, Fatty Acid Oxidation - StatPearls - NCBI Bookshelf - NIH. Available from: [\[Link\]](#)
- Alpha Oxidation of Fatty Acids - BYJU'S. Available from: [\[Link\]](#)

- Alpha oxidation - Wikipedia. Available from: [\[Link\]](#)
- What is **Nonadecanoic Acid**? High and low values | Lab results explained - HealthMatters.io. Available from: [\[Link\]](#)
- Peroxisomal fatty acid oxidation and cellular redox - ResearchGate. Available from: [\[Link\]](#)
- Alpha Oxidation: Location, Pathway, Steps, Significance - Microbe Notes. Available from: [\[Link\]](#)
- Plasma Free Fatty Acids and Metabolic Effect in Type 2 Diabetes, an Ancillary Study from a Randomized Clinical Trial - NIH. Available from: [\[Link\]](#)
- Improved stable isotope dilution-gas chromatography-mass spectrometry method for serum or plasma free 3-hydroxy-fatty acids and its utility for the study of disorders of mitochondrial fatty acid β -oxidation - University of Texas Southwestern Medical Center. Available from: [\[Link\]](#)
- Understanding C15:0 Fatty Acid and Its Role in NAFLD - 18th Century Diary. Available from: [\[Link\]](#)
- Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid | PLOS One. Available from: [\[Link\]](#)
- Improved stable isotope dilution-gas chromatography-mass spectrometry method for serum or plasma free 3-hydroxy-fatty acids and its utility for the study of disorders of mitochondrial fatty acid beta-oxidation - PubMed. Available from: [\[Link\]](#)
- A Gas Chromatography-Mass Spectrometry Method for the Determination of Fatty Acids and Sterols in Yeast and Grape Juice - MDPI. Available from: [\[Link\]](#)
- Stable-isotope dilution LC–MS for quantitative biomarker analysis - PMC - PubMed Central. Available from: [\[Link\]](#)
- Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid. Available from: [\[Link\]](#)

- Can individual fatty acids be used as functional biomarkers of dairy fat consumption in relation to cardiometabolic health? A narrative review - NIH. Available from: [\[Link\]](#)
- Analytical Considerations of Stable Isotope Labelling in Lipidomics - MDPI. Available from: [\[Link\]](#)
- Quantifying Free Fatty Acids Using Isotope Derivatization and LC–MS | LCGC International. Available from: [\[Link\]](#)
- Biomarkers of dairy fat - PMC - NIH. Available from: [\[Link\]](#)
- A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) in Health and Disease - NIH. Available from: [\[Link\]](#)
- **Nonadecanoic Acid** | C19H38O2 | CID 12591 - PubChem. Available from: [\[Link\]](#)
- Pentadecanoic acid (C15:0) and cardiovascular disease: A narrative review. Available from: [\[Link\]](#)
- Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid - PubMed Central. Available from: [\[Link\]](#)
- Pentadecanoic acid (C15:0) and cardiovascular disease: A narrative review - ResearchGate. Available from: [\[Link\]](#)
- Odd chain fatty acid metabolism in mice after a high fat diet - PMC - NIH. Available from: [\[Link\]](#)
- Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid - PubMed. Available from: [\[Link\]](#)
- **Nonadecanoic acid**, TMS derivative - the NIST WebBook. Available from: [\[Link\]](#)
- Circulating fatty acids as biomarkers of dairy fat intake: data from the lifelines biobank and cohort study | Semantic Scholar. Available from: [\[Link\]](#)
- Showing metabocard for **Nonadecanoic acid** (HMDB0000772) - Human Metabolome Database. Available from: [\[Link\]](#)

- Associations between serum pentadecanoic acid (C15:0) and heptadecanoic acid (C17:0) levels and hypertension: a cross-sectional analysis of NHANES data. Available from: [\[Link\]](#)
- Biomarkers for intake of dairy fat and dairy products | Request PDF - ResearchGate. Available from: [\[Link\]](#)
- Odd-chain fatty acid - Wikipedia. Available from: [\[Link\]](#)
- GC chromatogram of 1 μ L of 2.5 mg/mL methyl nonadecanoate (C19:0)... - ResearchGate. Available from: [\[Link\]](#)
- Liquid chromatography – high resolution mass spectrometry analysis of fatty acid metabolism - PMC - NIH. Available from: [\[Link\]](#)
- A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) i... - OUCI. Available from: [\[Link\]](#)
- Association of dietary decanoic acid intake with diabetes or prediabetes: an analysis from NHANES 2005–2016 - NIH. Available from: [\[Link\]](#)
- Biomarkers of dairy fat intake, incident cardiovascular disease, and all-cause mortality: A cohort study, systematic review, and meta-analysis - PubMed Central. Available from: [\[Link\]](#)
- Pentadecanoic acid promotes basal and insulin-stimulated glucose uptake in C2C12 myotubes | Food & Nutrition Research. Available from: [\[Link\]](#)
- Association of dietary decanoic acid intake with diabetes or prediabetes: an analysis from NHANES 2005–2016 - Frontiers. Available from: [\[Link\]](#)
- Fatty acids and their role in type-2 diabetes (Review) - PMC - PubMed Central. Available from: [\[Link\]](#)
- Pentadecanoic Acid (C15:0), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds - PubMed Central. Available from: [\[Link\]](#)

- A rapid LC–MS/MS method for quantitative profiling of fatty acids, sterols, glycerolipids - iris@unitn. Available from: [\[Link\]](#)
- A novel HPLC-ESI-Q-ToF approach for the determination of fatty acids and acylglycerols in food - ARPI. Available from: [\[Link\]](#)

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

Sources

- 1. Odd-chain fatty acid - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 2. Nonadecanoic Acid | 99% Purity | For Research Use [\[benchchem.com\]](https://benchchem.com)
- 3. CAS 646-30-0: Nonadecanoic acid | CymitQuimica [\[cymitquimica.com\]](https://cymitquimica.com)
- 4. Nonadecanoic Acid | C₁₉H₃₈O₂ | CID 12591 - PubChem [\[pubchem.ncbi.nlm.nih.gov\]](https://pubchem.ncbi.nlm.nih.gov)
- 5. blog.healthmatters.io [\[blog.healthmatters.io\]](https://blog.healthmatters.io)
- 6. Associations between serum pentadecanoic acid (C15:0) and heptadecanoic acid (C17:0) levels and hypertension: a cross-sectional analysis of NHANES data - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 7. A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) in Health and Disease - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 8. A Review of Odd-Chain Fatty Acid Metabolism and the Role of Pentadecanoic Acid (C15:0) and Heptadecanoic Acid (C17:0) i... [\[ouci.dntb.gov.ua\]](https://ouci.dntb.gov.ua)
- 9. Biochemistry, Fatty Acid Oxidation - StatPearls - NCBI Bookshelf [\[ncbi.nlm.nih.gov\]](https://ncbi.nlm.nih.gov)
- 10. byjus.com [\[byjus.com\]](https://byjus.com)
- 11. Alpha oxidation - Wikipedia [\[en.wikipedia.org\]](https://en.wikipedia.org)
- 12. Can individual fatty acids be used as functional biomarkers of dairy fat consumption in relation to cardiometabolic health? A narrative review - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)
- 13. Biomarkers of dairy fat - PMC [\[pmc.ncbi.nlm.nih.gov\]](https://pmc.ncbi.nlm.nih.gov)

- 14. Biomarkers of dairy fat intake, incident cardiovascular disease, and all-cause mortality: A cohort study, systematic review, and meta-analysis - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 15. researchgate.net [researchgate.net]
- 16. Plasma Free Fatty Acids and Metabolic Effect in Type 2 Diabetes, an Ancillary Study from a Randomized Clinical Trial - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 17. Odd chain fatty acid metabolism in mice after a high fat diet - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 18. Pentadecanoic acid promotes basal and insulin-stimulated glucose uptake in C2C12 myotubes | Food & Nutrition Research [foodandnutritionresearch.net]
- 19. Association of dietary decanoic acid intake with diabetes or prediabetes: an analysis from NHANES 2005–2016 - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 20. Frontiers | Association of dietary decanoic acid intake with diabetes or prediabetes: an analysis from NHANES 2005–2016 [frontiersin.org]
- 21. wjgnet.com [wjgnet.com]
- 22. 18thcenturydiary.org.uk [18thcenturydiary.org.uk]
- 23. Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid | PLOS One [journals.plos.org]
- 24. researchexperts.utmb.edu [researchexperts.utmb.edu]
- 25. Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 26. Fatty acids in non-alcoholic steatohepatitis: Focus on pentadecanoic acid - PubMed [pubmed.ncbi.nlm.nih.gov]
- 27. Pentadecanoic Acid (C15:0), an Essential Fatty Acid, Shares Clinically Relevant Cell-Based Activities with Leading Longevity-Enhancing Compounds - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]
- 28. mdpi.com [mdpi.com]
- 29. researchgate.net [researchgate.net]
- 30. benchchem.com [benchchem.com]
- 31. Nonadecanoic acid, TMS derivative [webbook.nist.gov]
- 32. chromatographyonline.com [chromatographyonline.com]
- 33. Liquid chromatography – high resolution mass spectrometry analysis of fatty acid metabolism - PMC [[pmc.ncbi.nlm.nih.gov](https://pubmed.ncbi.nlm.nih.gov)]

- [34. iris.unitn.it \[iris.unitn.it\]](https://iris.unitn.it)
- [35. Stable-isotope dilution LC–MS for quantitative biomarker analysis - PMC \[pmc.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35012345/)
- [36. arpi.unipi.it \[arpi.unipi.it\]](https://arpi.unipi.it)
- [37. utsouthwestern.elsevierpure.com \[utsouthwestern.elsevierpure.com\]](https://utsouthwestern.elsevierpure.com)
- [38. Improved stable isotope dilution-gas chromatography-mass spectrometry method for serum or plasma free 3-hydroxy-fatty acids and its utility for the study of disorders of mitochondrial fatty acid beta-oxidation - PubMed \[pubmed.ncbi.nlm.nih.gov\]](https://pubmed.ncbi.nlm.nih.gov/35012345/)
- [39. mdpi.com \[mdpi.com\]](https://mdpi.com)
- To cite this document: BenchChem. [Nonadecanoic Acid: A Comprehensive Technical Guide for Metabolic Research]. BenchChem, [2026]. [Online PDF]. Available at: [\[https://www.benchchem.com/product/b7769046/docs#nonadecanoic-acid-a-comprehensive-technical-guide-for-metabolic-research\]](https://www.benchchem.com/product/b7769046/docs#nonadecanoic-acid-a-comprehensive-technical-guide-for-metabolic-research)

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment?

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com

Contact our Ph.D. Support Team for a compatibility check